

# YCT529 Administration for Long-Term Contraceptive Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: YCT529

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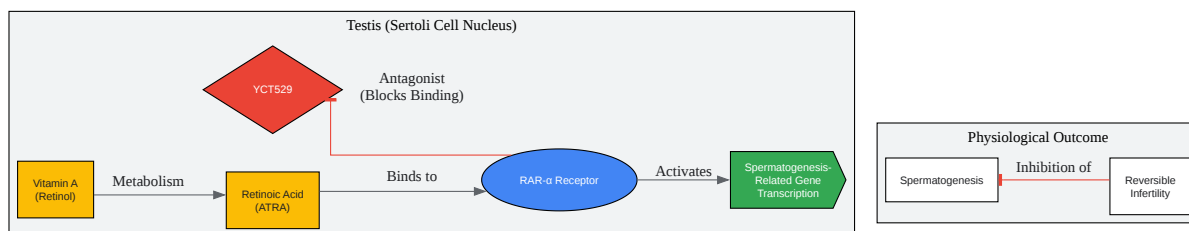
For Researchers, Scientists, and Drug Development Professionals

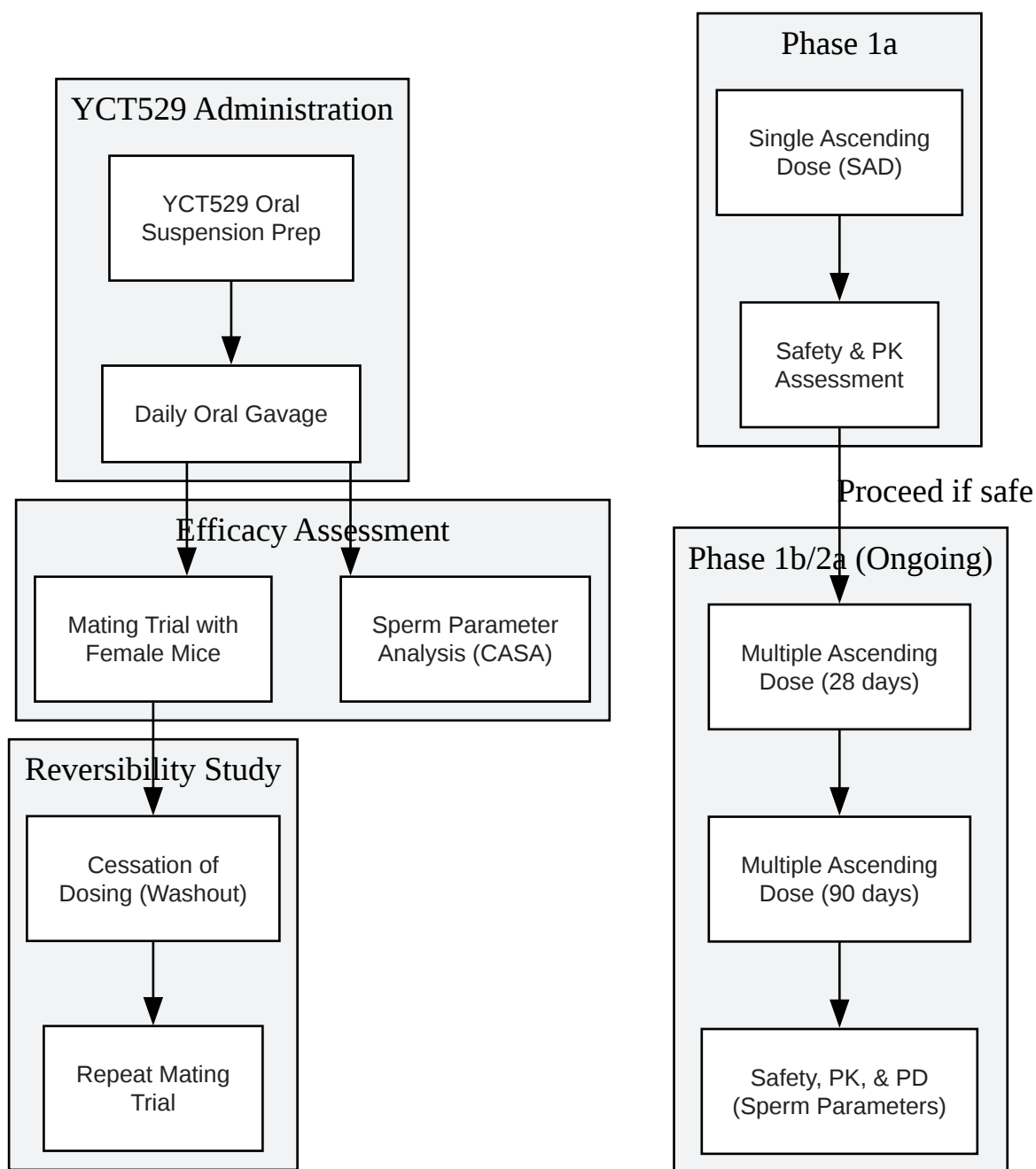
## Introduction

**YCT529** is an experimental, non-hormonal male contraceptive agent that acts as a selective antagonist of the retinoic acid receptor alpha (RAR- $\alpha$ ).<sup>[1][2]</sup> By inhibiting this receptor, **YCT529** disrupts spermatogenesis, the process of sperm production, leading to a reversible state of infertility.<sup>[1][3]</sup> This document provides detailed application notes and protocols for the administration of **YCT529** in long-term contraceptive studies, based on available preclinical and clinical data.

## Mechanism of Action

**YCT529** operates by competitively binding to RAR- $\alpha$ , a nuclear receptor crucial for male germ cell development and differentiation.<sup>[4][5]</sup> This receptor is a key component of the vitamin A signaling pathway in the testes.<sup>[2][3]</sup> By blocking the binding of retinoic acid, a metabolite of vitamin A, to RAR- $\alpha$ , **YCT529** effectively halts sperm production without impacting testosterone levels or other hormonal pathways.<sup>[4][5]</sup> This targeted, non-hormonal mechanism is a significant advantage, potentially avoiding the side effects associated with hormonal contraceptives.<sup>[5]</sup>





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## References

- 1. YourChoice Therapeutics Doses First Participants in Phase Ia/Ib Trial of Hormone-Free Male Contraceptive Pill YCT-529 [trial.medpath.com]
- 2. YourChoice Therapeutics Begins First-In-Human Trial for Male Birth Control Pill | Pharmacy [pharmacy.umn.edu]
- 3. Safety and pharmacokinetics of the non-hormonal male contraceptive YCT-529 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. First Hormone-Free Male Pill? YCT-529 Shows Early Promise [medscape.com]
- 5. What We Know About The Male Birth Control Pill YCT-529 Tested By Researchers [forbes.com]
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